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DDP-38003 trihydrochloride stability in DMSO solution

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Compound of Interest

Compound Name: DDP-38003 trihydrochloride

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Technical Support Center: DDP-38003 Trihydrochloride

This technical support center provides guidance on the stability of **DDP-38003 trihydrochloride** in DMSO solution for researchers, scientists, and drug development professionals. The information is presented in a question-and-answer format to address common issues encountered during experimental work.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing stock solutions of **DDP-38003 trihydrochloride**?

For in vitro studies, Dimethyl Sulfoxide (DMSO) is a recommended solvent for **DDP-38003 trihydrochloride**.[1] It is also soluble in water.[1] For in vivo applications, specific formulations involving solvents like PEG300, Tween-80, and saline have been used.[2][3]

Q2: What is the solubility of **DDP-38003 trihydrochloride** in DMSO?

The solubility of **DDP-38003 trihydrochloride** in DMSO is 100 mg/mL (217.47 mM).[1][2] It may be necessary to use an ultrasonic bath to achieve a clear solution.[1][2] It is also noted that hygroscopic DMSO can significantly impact the solubility of the product, so using newly opened DMSO is recommended.[1][4][5]



Q3: How should I store the solid compound and DMSO stock solutions of **DDP-38003 trihydrochloride**?

Proper storage is crucial to maintain the integrity of the compound.

- Solid Form: The solid compound should be stored at 4°C under a nitrogen atmosphere.[1][2]
- DMSO Stock Solution: Once prepared, the DMSO stock solution should be aliquoted to avoid repeated freeze-thaw cycles.[1][6] Recommended storage conditions for the stock solution are:
 - -80°C for up to 6 months.[1][2][6]
 - -20°C for up to 1 month.[1][2][6]

It is recommended to store the solutions under nitrogen.[1][2]

Troubleshooting Guide

Issue 1: I am observing lower than expected activity of **DDP-38003 trihydrochloride** in my assays.

This could be related to compound degradation. Consider the following:

- Improper Storage: Verify that both the solid compound and the DMSO stock solutions have been stored at the recommended temperatures and conditions.[1][2][6]
- Freeze-Thaw Cycles: Excessive freeze-thaw cycles can degrade the compound. Always
 aliquot stock solutions into single-use volumes.[1][6] While a general study on various
 compounds in DMSO showed no significant loss after 11 freeze-thaw cycles, it is a best
 practice to minimize them.[7]
- Age of Stock Solution: Ensure that the stock solution has not been stored longer than the recommended duration (6 months at -80°C or 1 month at -20°C).[1][2][6]
- Water Content in DMSO: The presence of water in DMSO can lead to the degradation of dissolved compounds.[7] Use high-purity, anhydrous DMSO, and handle it in a way that minimizes moisture absorption.



Issue 2: My DDP-38003 trihydrochloride solution appears cloudy or has precipitates.

- Solubility Limit: You may have exceeded the solubility limit. The maximum reported solubility in DMSO is 100 mg/mL.[1][2]
- Incomplete Dissolution: Ensure the compound is fully dissolved. Using an ultrasonic bath can aid in dissolution.[1][2]
- Low Temperature: The compound may be precipitating out of solution at lower temperatures. Ensure the solution is at room temperature before use.

Quantitative Data Summary

The following table summarizes the key quantitative information for **DDP-38003 trihydrochloride**.

Parameter	Value	Notes	Source
Molecular Weight	459.84 g/mol	[2]	
Solubility in DMSO	100 mg/mL (217.47 mM)	Requires sonication for dissolution.	[1][2]
Solubility in H ₂ O	50 mg/mL (108.73 mM)	Requires sonication for dissolution.	[1]
Stock Solution Storage	-80°C for 6 months	Stored under nitrogen.	[1][2][6]
-20°C for 1 month	Stored under nitrogen.	[1][2][6]	
Solid Storage	4°C	Stored under nitrogen.	[1][2]

Experimental Protocols

Protocol for Assessing the Stability of DDP-38003 Trihydrochloride in DMSO

Since specific stability data for **DDP-38003 trihydrochloride** in DMSO is not publicly available, researchers can perform their own stability studies. The following is a general protocol.



Objective: To determine the stability of **DDP-38003 trihydrochloride** in DMSO over time at different storage temperatures.

Materials:

- DDP-38003 trihydrochloride
- Anhydrous, high-purity DMSO
- LC-MS/MS system
- Calibrated analytical balance
- A-grade volumetric flasks and pipettes
- Autosampler vials
- Incubators/freezers set to the desired temperatures (e.g., -80°C, -20°C, 4°C, and room temperature)

Methodology:

- Stock Solution Preparation:
 - Accurately weigh a sufficient amount of DDP-38003 trihydrochloride.
 - Dissolve it in anhydrous DMSO to prepare a concentrated stock solution (e.g., 10 mM).
 Ensure complete dissolution, using sonication if necessary.
- Sample Preparation:
 - Aliquot the stock solution into multiple autosampler vials for each storage condition and time point to avoid freeze-thaw cycles of the bulk solution.
- Storage:
 - Store the aliquots at the selected temperatures: -80°C, -20°C, 4°C, and room temperature
 (as an accelerated stability condition).



· Time Points:

Analyze the samples at various time points. Suggested time points: 0, 24 hours, 48 hours,
 1 week, 2 weeks, 1 month, 3 months, and 6 months.

Sample Analysis:

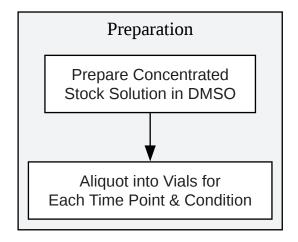
- At each time point, retrieve one aliquot from each storage condition.
- Allow the sample to thaw and reach room temperature.
- Dilute the sample to a suitable concentration for LC-MS/MS analysis.
- Analyze the sample using a validated LC-MS/MS method to determine the concentration of DDP-38003 trihydrochloride.

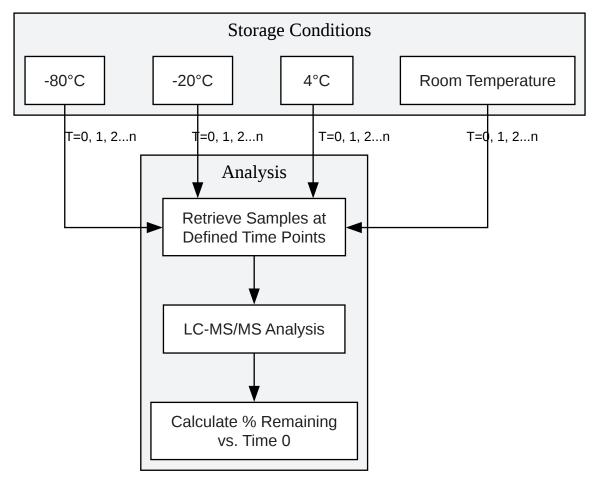
Data Analysis:

- Calculate the percentage of DDP-38003 trihydrochloride remaining at each time point relative to the initial concentration at time 0.
- Plot the percentage remaining versus time for each storage condition.

Visualizations



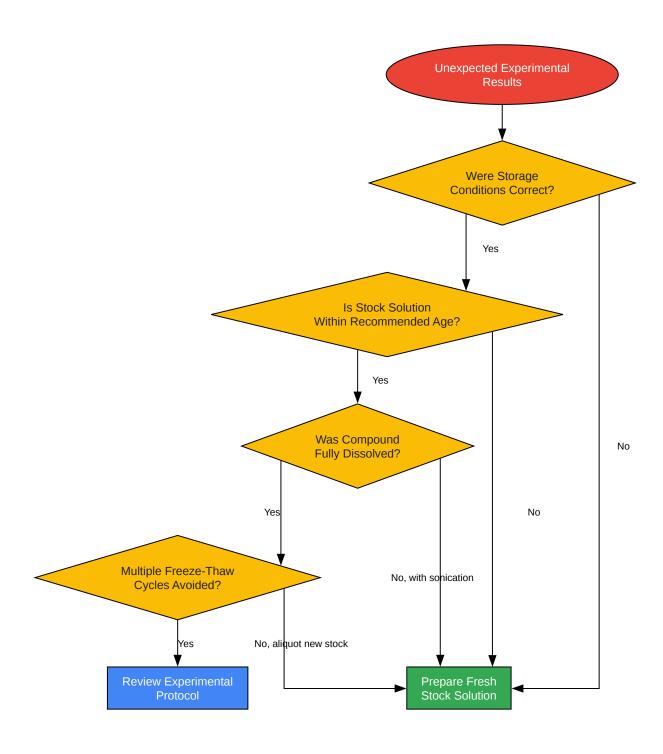




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Caption: Experimental workflow for assessing the stability of **DDP-38003 trihydrochloride** in DMSO.





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Caption: Troubleshooting flowchart for unexpected results with DDP-38003 trihydrochloride.



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